

Application Note: Synthesis of 1-Tetradecanol from Myristic Acid

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Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B3429050

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides detailed protocols for the synthesis of **1-tetradecanol** (myristyl alcohol) via the reduction of myristic acid. Two primary methods are presented: reduction using lithium aluminum hydride (LiAlH₄) for laboratory-scale synthesis and catalytic hydrogenation, which is suitable for larger-scale production. This note includes comprehensive experimental procedures, data summaries, and safety precautions to guide researchers in the efficient and safe synthesis of **1-tetradecanol**.

Introduction

1-Tetradecanol, also known as myristyl alcohol, is a straight-chain saturated fatty alcohol with the molecular formula C₁₄H₃₀O.^{[1][2]} It presents as a white, waxy solid at room temperature and is practically insoluble in water but soluble in organic solvents like diethyl ether and ethanol.^{[1][2][3]} Due to its emollient and moisturizing properties, **1-tetradecanol** is a common ingredient in cosmetics, such as cold creams and lotions.^{[3][4][5][6]} It also serves as a crucial intermediate in the chemical synthesis of surfactants and other organic compounds.^{[3][4]}

The synthesis of **1-tetradecanol** is most commonly achieved through the reduction of myristic acid (tetradecanoic acid) or its esters.^{[1][2][7]} Myristic acid is a saturated fatty acid naturally found in sources like nutmeg, palm kernel oil, and coconut oil.^{[2][3]} This application note details two robust methods for this conversion: lithium aluminum hydride reduction and catalytic hydrogenation.

Physicochemical Properties

A summary of the key physical and chemical properties for the reactant and product is provided below.

Property	Myristic Acid (Tetradecanoic Acid)	1-Tetradecanol (Myristyl Alcohol)
CAS Number	544-63-8	112-72-1
Molecular Formula	C ₁₄ H ₂₈ O ₂	C ₁₄ H ₃₀ O
Molar Mass	228.37 g/mol [8]	214.39 g/mol [2][9][10]
Appearance	Oily white crystalline solid[8]	White waxy solid or crystals[2][3]
Melting Point	54-55 °C	38 °C (100 °F; 311 K)[2]
Boiling Point	250 °C at 100 mmHg	>260 °C[2]
Density	0.8622 g/cm ³	0.824 g/cm ³ [2]

Synthesis Protocols

Method 1: Lithium Aluminum Hydride (LiAlH₄) Reduction

Lithium aluminum hydride (LiAlH₄) is a potent reducing agent capable of converting carboxylic acids to primary alcohols.[11][12] This method is highly efficient and is well-suited for laboratory-scale synthesis. The reaction proceeds by nucleophilic attack of the hydride ion on the carbonyl carbon.

Experimental Protocol:

- **Reaction Setup:** Assemble a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube (e.g., filled with CaCl₂), and a dropping funnel. The entire apparatus must be flame-dried or oven-dried before use to ensure anhydrous conditions. Operate within a fume hood.

- **Reagent Preparation:** In the reaction flask, prepare a suspension of lithium aluminum hydride (LiAlH_4) in anhydrous diethyl ether (or THF).
- **Myristic Acid Addition:** Dissolve myristic acid in anhydrous diethyl ether and add it to the dropping funnel.
- **Reaction:** Slowly add the myristic acid solution dropwise to the stirred LiAlH_4 suspension. The reaction is exothermic, so maintain a gentle reflux by controlling the addition rate or using an ice bath if necessary.
- **Reaction Completion:** After the addition is complete, stir the mixture at room temperature or gently heat to reflux until the reaction is complete (typically monitored by TLC or IR spectroscopy).
- **Work-up (Quenching):** Cool the reaction flask in an ice bath. Cautiously and slowly add water dropwise to decompose the excess LiAlH_4 . This is a highly exothermic and gas-evolving step. Follow with the slow addition of a 10-15% aqueous sodium hydroxide solution, then add more water until a granular white precipitate of aluminum salts forms.[\[13\]](#)
- **Extraction:** Decant or filter the ether layer. Extract the aqueous layer and the solid precipitate with additional portions of diethyl ether.
- **Purification:** Combine the organic extracts, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and remove the solvent using a rotary evaporator. The resulting crude **1-tetradecanol** can be further purified by recrystallization or distillation under reduced pressure to yield a white solid.

Method 2: Catalytic Hydrogenation

Catalytic hydrogenation is the preferred method for industrial and large-scale synthesis. It involves the reaction of myristic acid with hydrogen gas at high pressure and temperature in the presence of a metal catalyst.

Experimental Protocol:

- **Reaction Setup:** Charge a high-pressure autoclave reactor with myristic acid, the chosen catalyst (e.g., a bimetallic catalyst like Pd-Sn/C or a copper chromite catalyst), and a suitable

solvent (e.g., 2-propanol/water mixture or 1,4-dioxane).[14]

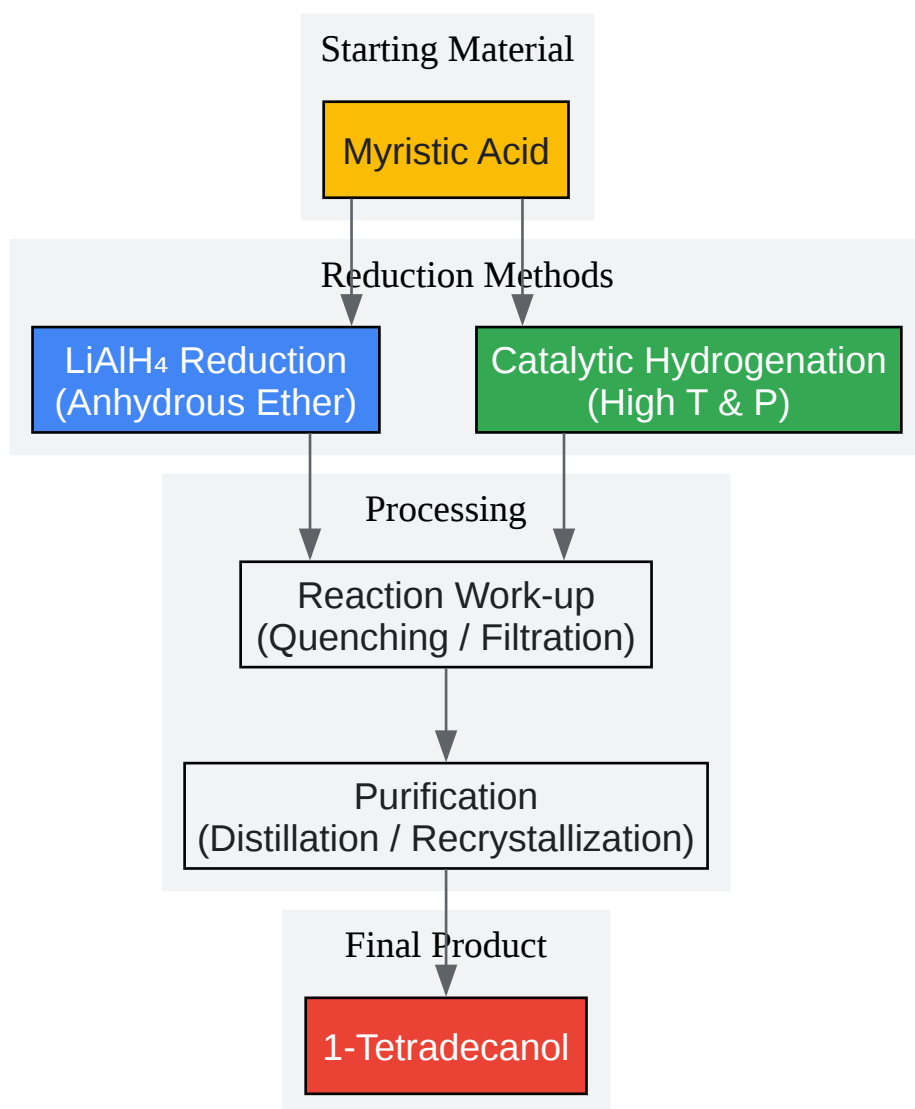
- **Reaction Conditions:** Seal the reactor and purge it several times with nitrogen, followed by hydrogen gas.
- **Hydrogenation:** Pressurize the reactor with hydrogen to the desired pressure (e.g., 3.0 MPa) and heat to the target temperature (e.g., 240 °C) with vigorous stirring.[14] Maintain these conditions for the duration of the reaction (several hours).
- **Reaction Completion:** Monitor the reaction progress by observing the drop in hydrogen pressure.
- **Work-up:** After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen gas in a safe manner.
- **Purification:** Open the reactor and recover the contents. Separate the catalyst from the reaction mixture by filtration. Remove the solvent from the filtrate by distillation. The crude **1-tetradecanol** can then be purified by vacuum distillation to obtain the final product.

Comparison of Synthesis Methods

Parameter	LiAlH ₄ Reduction	Catalytic Hydrogenation
Typical Yield	High (>90%)	High (can exceed 95%)
Reaction Temp.	Room temperature to reflux (~35°C)	High (200 - 400 °C)
Reaction Pressure	Atmospheric	High (20 - 50 MPa)
Reagents/Safety	LiAlH ₄ is pyrophoric and reacts violently with water.[11] Requires anhydrous solvents.	Requires handling of high-pressure, flammable H ₂ gas. Catalysts can be pyrophoric.
Scale	Ideal for lab scale (grams)	Suitable for pilot and industrial scale (kilograms to tons)

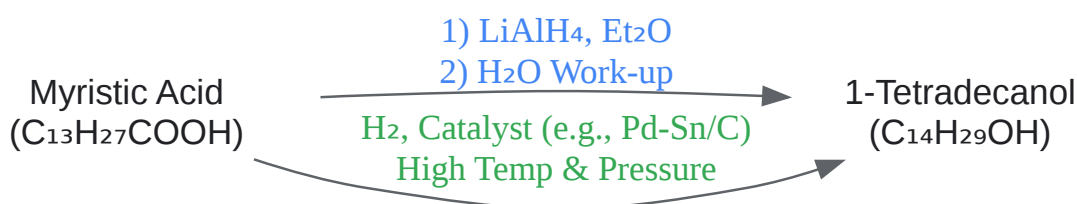
Experimental Workflow and Pathway Diagrams

The following diagrams illustrate the synthesis process and chemical pathways.



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Caption: General workflow for synthesizing **1-Tetradecanol** from Myristic Acid.



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Caption: Chemical reaction pathways for the reduction of Myristic Acid.

Product Characterization

The identity and purity of the synthesized **1-tetradecanol** should be confirmed using standard analytical techniques.

- **Melting Point:** A sharp melting point between 36-39°C indicates high purity.[\[3\]](#)[\[9\]](#)
- **Infrared (IR) Spectroscopy:** Appearance of a broad O-H stretch (around 3300 cm^{-1}) and disappearance of the C=O stretch from the carboxylic acid (around 1700 cm^{-1}).
- **^1H NMR Spectroscopy:** Appearance of a triplet at ~3.6 ppm corresponding to the -CH₂OH protons and disappearance of the carboxylic acid proton signal (>10 ppm).
- **^{13}C NMR Spectroscopy:** Appearance of a peak at ~63 ppm for the -CH₂OH carbon and disappearance of the carbonyl carbon peak (~180 ppm).

Safety Precautions

- **Lithium Aluminum Hydride (LiAlH₄):** LiAlH₄ is a highly reactive, flammable solid that reacts violently with water and protic solvents, releasing flammable hydrogen gas.[\[11\]](#) Always handle it in a fume hood under an inert atmosphere (e.g., nitrogen or argon) and use appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- **Catalytic Hydrogenation:** Hydrogen gas is extremely flammable and can form explosive mixtures with air. The reaction must be carried out in a properly rated high-pressure reactor behind a safety shield. Ensure the system is free of leaks and properly purged before and after the reaction.
- **Solvents:** Diethyl ether is highly flammable and volatile. Work in a well-ventilated fume hood and avoid ignition sources.

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